

4,5-Dichloroisothiazole-3-carboxylic acid CAS number 131947-13-2

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Compound of Interest

Compound Name: 4,5-Dichloroisothiazole-3-carboxylic acid

Cat. No.: B143227

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An In-depth Technical Guide to **4,5-Dichloroisothiazole-3-carboxylic acid**

CAS Number: 131947-13-2

This technical guide provides a comprehensive overview of **4,5-Dichloroisothiazole-3-carboxylic acid**, a heterocyclic compound available for research and development. While specific biological data on this particular molecule is limited in public literature, it serves as a valuable intermediate in the synthesis of novel chemical entities. This document collates its known chemical properties, safety information, and key experimental methodologies for its derivatization. It also contextualizes its potential within the broader field of isothiazole chemistry for drug discovery and agrochemical research professionals.

Chemical Properties and Identifiers

4,5-Dichloroisothiazole-3-carboxylic acid is a solid, crystalline compound.^{[1][2]} Its core structure is a five-membered isothiazole ring, substituted with chlorine atoms at positions 4 and 5, and a carboxylic acid group at position 3.^[3] This arrangement of functional groups makes it a versatile building block in organic synthesis.

Parameter	Value	Source(s)
CAS Number	131947-13-2	[3] [4] [5]
IUPAC Name	4,5-dichloro-1,2-thiazole-3-carboxylic acid	[3]
Synonyms	4,5-Dichloro-isothiazole-3-carboxylic acid	[4]
Molecular Formula	C ₄ HCl ₂ NO ₂ S	[3] [5]
Molecular Weight	198.03 g/mol	[3] [5]
Physical Form	Powder / Solid	[1]
Melting Point	169 °C	[2]
Boiling Point	205.9 ± 40.0 °C (Predicted)	[2]
Density	1.824 ± 0.06 g/cm ³ (Predicted)	[2]

Safety and Handling

This compound is classified as an irritant and requires careful handling in a laboratory setting.

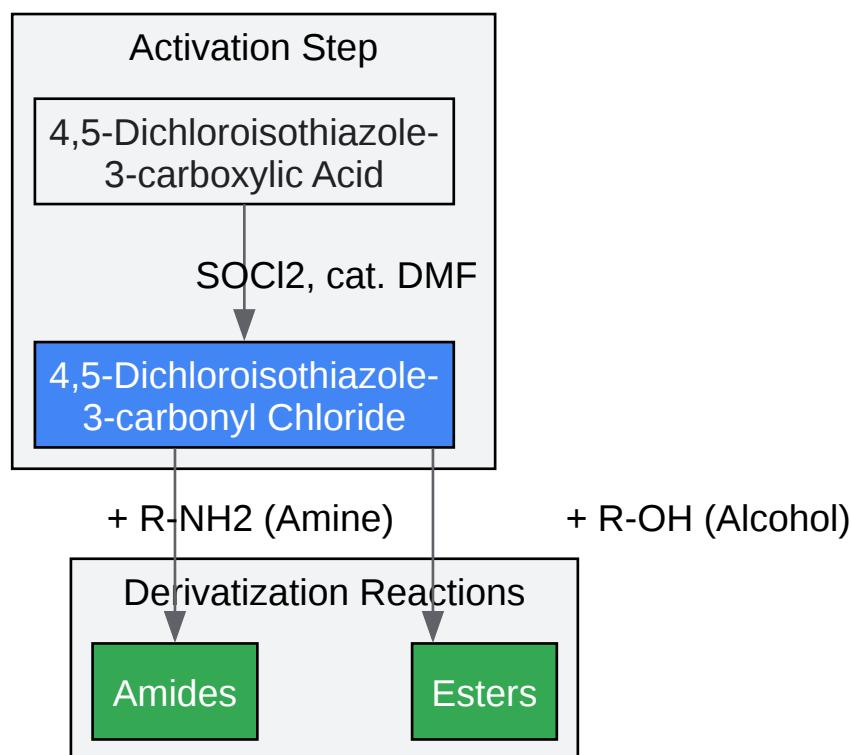
[\[1\]](#) Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

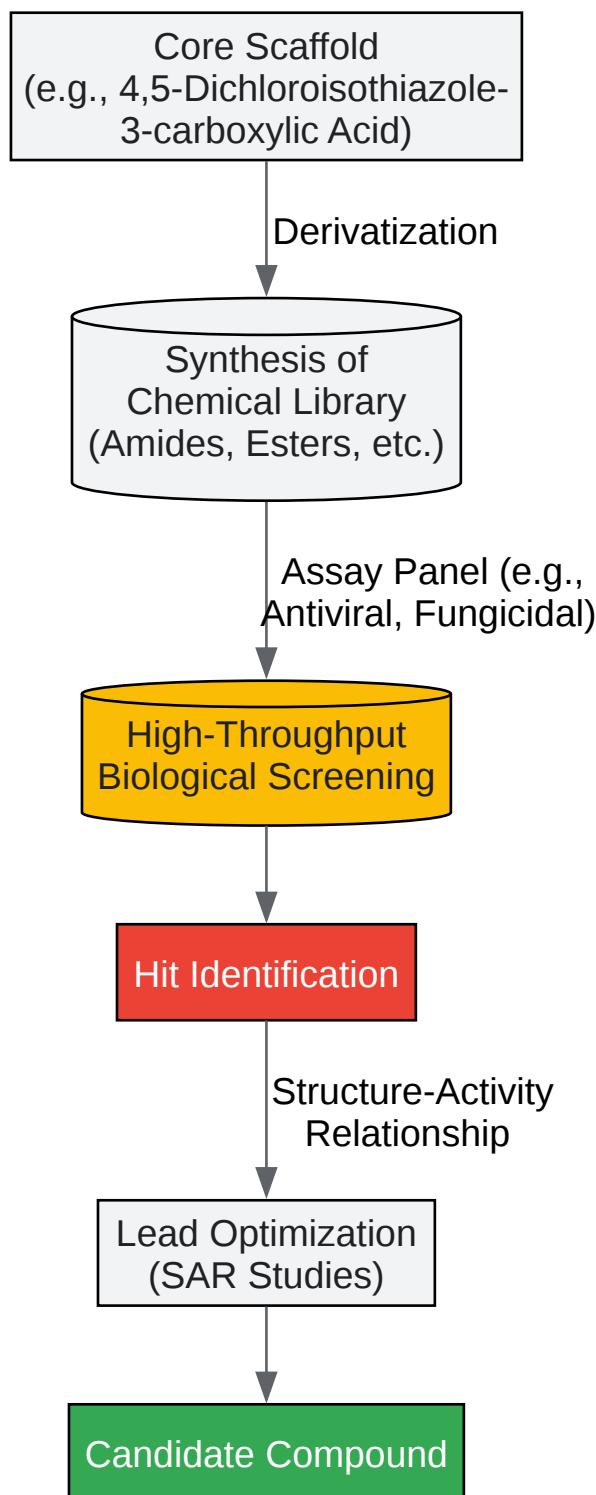
Hazard Class	Description	Source(s)
Health Hazard	Irritating to eyes, respiratory system, and skin.	[1]
Ingestion Hazard	May be harmful if swallowed.	[1]
Inhalation Hazard	May be harmful if inhaled; causes respiratory tract irritation.	[1]
Skin Contact	May be harmful if absorbed through the skin; causes skin irritation.	[1]
First Aid (Eyes)	Flush with plenty of water for at least 15 minutes.	[1]
First Aid (Skin)	Flush skin with plenty of water for at least 15 minutes.	[1]
First Aid (Inhalation)	Move to fresh air immediately.	[1]

Role in Chemical Synthesis

As a carboxylic acid, this compound is a precursor for a variety of derivatives. Its primary application in documented research is its conversion into amides and esters.[\[6\]](#) This is typically achieved via an acid chloride intermediate, which is highly reactive towards nucleophiles like amines and alcohols. The isothiazole ring itself is a significant scaffold in medicinal and agrochemical chemistry, known to be a component of various biologically active molecules.[\[7\]](#) [\[8\]](#)[\[9\]](#)

Derivatives of the isomeric compound, 3,4-dichloroisothiazole-5-carboxylic acid, have demonstrated broad-spectrum fungicidal activity and efficacy against the Tobacco Mosaic Virus (TMV).[\[8\]](#) Other isothiazole-based compounds have reported anti-HIV, antiproliferative, and anti-inflammatory properties, highlighting the therapeutic potential of this chemical class.[\[9\]](#)[\[10\]](#)



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